An In-Depth Technical Guide to the Physical Properties of 2-Morpholinocyclopentanol

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Compound of Interest

Compound Name:	*2-Morpholinocyclopentanol*
CAS No.:	*161193-34-6*
Cat. No.:	*B062222*

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Abstract

2-Morpholinocyclopentanol is a heterocyclic compound incorporating both a cyclopentanol and a morpholine moiety. As with any novel chemical entity, a thorough understanding of its fundamental physical properties, such as melting and boiling points, is critical for its synthesis, purification, handling, and formulation in drug development. This guide provides a comprehensive framework for the determination and interpretation of these properties. Given the absence of published experimental data for **2-Morpholinocyclopentanol**, this document emphasizes the foundational principles and detailed experimental protocols necessary for its characterization. It further offers a theoretical analysis of how its structural components are expected to influence these thermal characteristics, drawing comparisons with parent molecules, cyclopentanol and morpholine.

Introduction: The Importance of Physical Properties

Morpholine and its derivatives are recognized as privileged pharmacophores in medicinal chemistry, appearing in the structure of numerous approved drugs and clinical candidates.[1]

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The combination of a morpholine ring with a cyclopentanol scaffold in **2-Morpholinocyclopentanol** suggests potential utility in drug discovery programs. The initial characterization of any newly synthesized compound invariably begins with the determination of its physical properties.

- Melting Point (M.P.) is a crucial indicator of a solid compound's purity. A sharp, well-defined melting point range is characteristic of a pure substance, whereas impurities typically cause a depression and broadening of this range.
- Boiling Point (B.P.) is a key physical constant for liquids, essential for purification techniques like distillation, for assessing volatility, and for defining safe handling and storage conditions.

This guide serves as a self-validating system for researchers, explaining not just the steps of experimental determination but the causality behind these choices, ensuring robust and reliable characterization of novel compounds like **2-Morpholinocyclopentanol**.

Theoretical Framework: A Structure-Property Analysis

The melting and boiling points of a substance are dictated by the strength of the intermolecular forces holding its molecules together. For **2-Morpholinocyclopentanol**, we must consider the contributions of its constituent parts: the cyclopentanol ring and the morpholine ring.

The molecule's structure features a hydroxyl (-OH) group from the cyclopentanol moiety and a secondary amine (-NH-) group within the morpholine ring. Both groups are potent sites for hydrogen bonding, the strongest type of intermolecular force. This is further supplemented by dipole-dipole interactions from the polar C-O and C-N bonds.

- Cyclopentanol: The hydroxyl group allows for strong hydrogen bonding, contributing to its relatively high boiling point of 139-140°C and a melting point of -19°C.[2][3]
- Morpholine: This molecule contains both a hydrogen bond-accepting ether oxygen and a hydrogen bond-donating secondary amine. It has a boiling point of 129°C and a melting point of -5°C.[4][5]

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The presence of both a hydroxyl and an amino group in **2-Morpholinocyclopentanol** is expected to create a more extensive and robust network of intermolecular hydrogen bonds than in either parent compound alone. This leads to a strong prediction that **2-Morpholinocyclopentanol** will have a significantly higher boiling point and likely a higher melting point than either cyclopentanol or morpholine. It will almost certainly be a solid at room temperature.

Experimental Determination of Melting Point

The melting point is determined as the temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid sample.

Causality Behind Experimental Choices

The chosen methodology, the capillary method, is the gold standard for its accuracy, small sample requirement, and reproducibility. The key to a trustworthy measurement is a slow heating rate (1-2°C per minute) near the anticipated melting point. Rapid heating does not allow the sample and the thermometer to reach thermal equilibrium, resulting in an erroneously wide and inaccurate melting range.

Protocol: Capillary Melting Point Determination

This protocol is a self-validating system, including a preliminary rapid determination to efficiently locate the approximate melting point before a precise measurement.

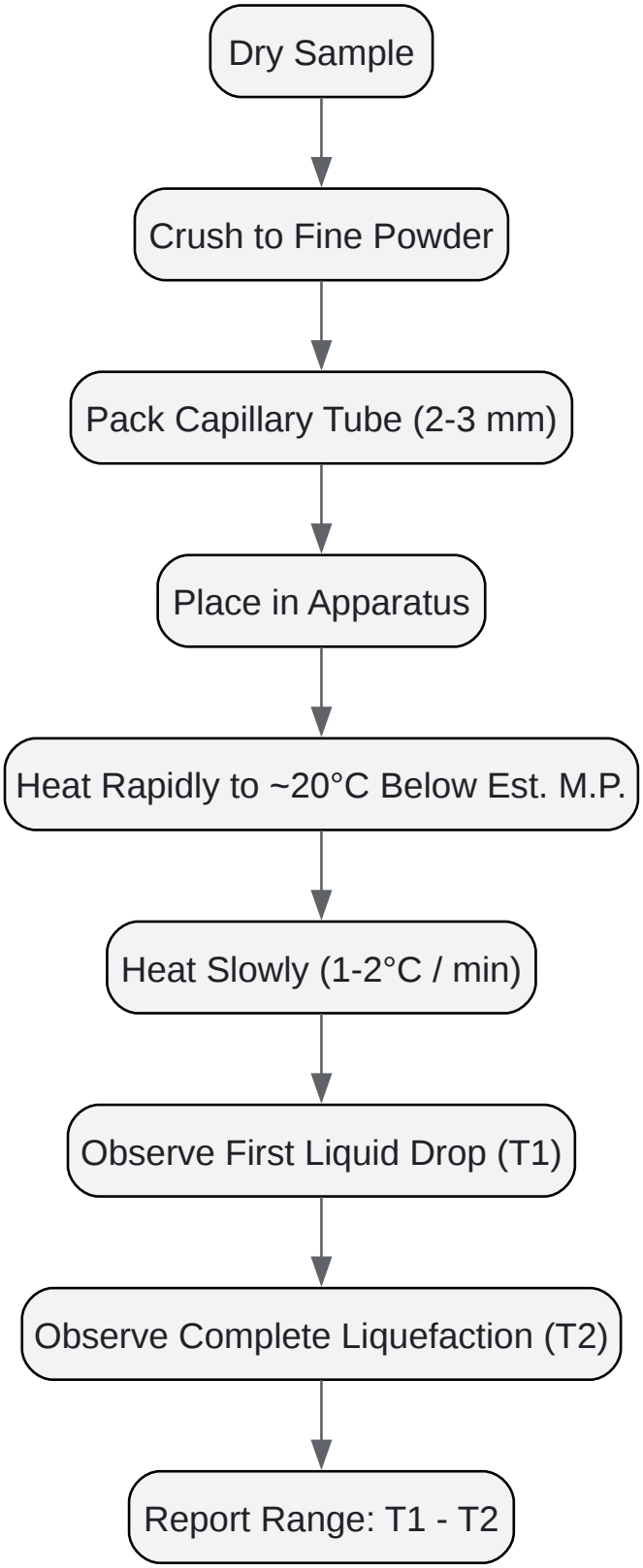
- Sample Preparation:
  - Ensure the sample is completely dry, as residual solvent will act as an impurity.
  - Place a small amount of the crystalline **2-Morpholinocyclopentanol** onto a watch glass and crush it into a fine powder.
  - Gently tap the open end of a capillary tube into the powder to collect a small amount of sample.
  - Invert the tube and tap it gently on a hard surface, or drop it down a long glass tube, to pack the sample into the sealed end. The final packed sample height should be 2-3 mm.

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- Apparatus Setup (Melting Point Apparatus):
  - Insert the packed capillary tube into the sample holder of the melting point apparatus.
  - Set the initial heating rate to a high value to quickly approach the expected melting point.
- Measurement:
  - Rapid Determination (Optional but Recommended): Heat the sample rapidly and note the approximate temperature at which it melts. Allow the apparatus to cool significantly.
  - Accurate Determination: Using a fresh capillary, heat rapidly to about 20°C below the approximate melting point found in the previous step.
  - Reduce the heating rate to 1-2°C per minute.
  - Record the temperature (T1) at which the first drop of liquid appears.
  - Record the temperature (T2) at which the last crystal melts and the entire sample is a clear liquid.
  - The melting point is reported as the range T1 - T2.

Visualization: Melting Point Determination Workflow

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Caption: Workflow for Capillary Melting Point Determination.

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Experimental Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure.

Causality Behind Experimental Choices

For novel compounds available in small quantities, the micro boiling point method is superior to distillation as it requires only a few drops of the liquid. The method's trustworthiness stems from its direct reliance on the definition of boiling point. The stream of bubbles indicates that the vapor pressure inside the capillary equals or exceeds the external pressure. As the system cools, the precise moment the liquid is drawn back into the capillary marks the point where the external pressure just overcomes the vapor pressure, which is the boiling point.

Protocol: Micro Boiling Point Determination (Thiele Tube)

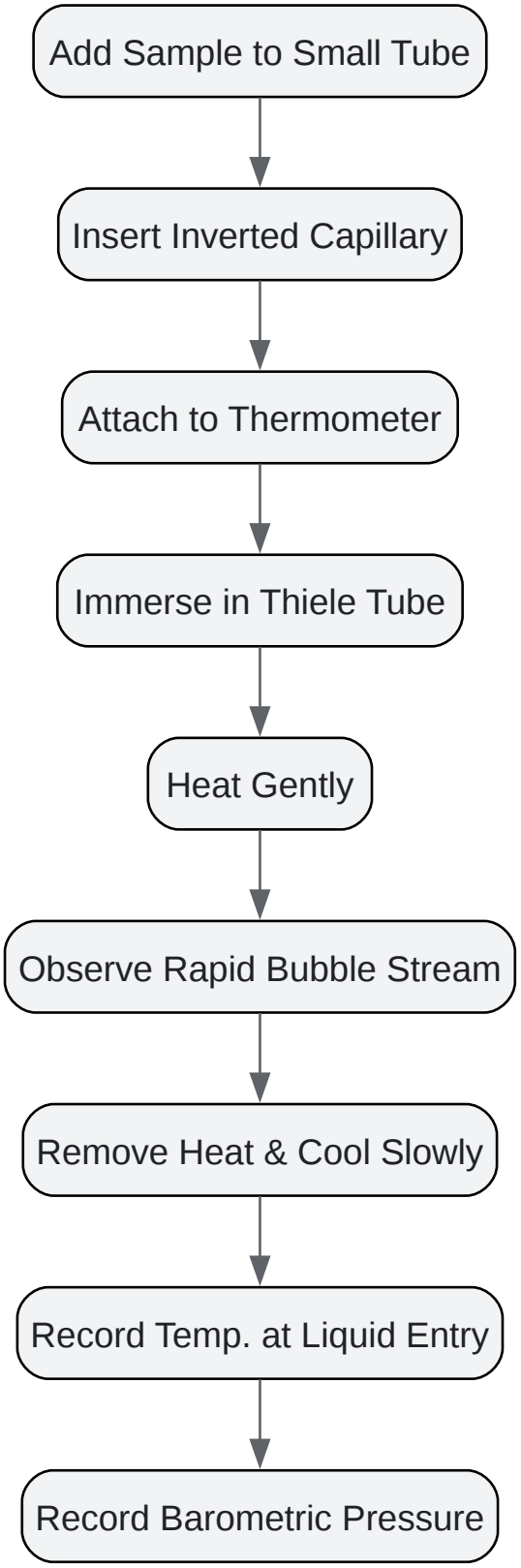
- Sample Preparation:
  - Place a small amount (10-15 drops) of liquid **2-Morpholinocyclopentanol** into a small test tube (e.g., 75x10 mm).
  - Take a standard melting point capillary tube and seal one end in a flame. Place this capillary tube, open-end down, into the small test tube containing the sample.
- Apparatus Setup:
  - Attach the small test tube to a thermometer using a rubber band or wire. The bottom of the test tube should align with the thermometer bulb.
  - Clamp the thermometer and immerse the setup into a Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- Measurement:
  - Gently heat the side arm of the Thiele tube with a microburner. The shape of the tube will ensure uniform heating via convection currents.

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- As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- Observe the sample closely. The moment the stream of bubbles stops and the liquid just begins to enter the capillary tube, record the temperature. This is the boiling point.
- Record the atmospheric pressure at the time of the experiment.

Visualization: Micro Boiling Point Determination Workflow

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Caption: Workflow for Micro Boiling Point Determination.

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Data Summary and Predicted Properties

While experimental validation is paramount, we can estimate the properties of **2-Morpholinocyclopentanol** based on its structural analogues.

Compound	Molecular Formula	Molar Mass (g/mol)	Melting Point (°C)	Boiling Point (°C)	Key Structural Features
Cyclopentanol	$C_5H_{10}O$	86.13	-19[3]	139-140[2]	-OH group for H-bonding
Morpholine	C_4H_9NO	87.12	-5[4]	129[4]	-NH group and Ether for H-bonding
2-Morpholinocyclopentanol	$C_9H_{17}NO_2$	171.24	Est. 40-60	Est. > 220	-OH and -NH groups for extensive H-bonding

The significantly higher estimated melting and boiling points for **2-Morpholinocyclopentanol** are a direct consequence of its increased molecular weight and, more importantly, the presence of both hydroxyl and secondary amine functionalities, which allows for a more complex and stronger network of intermolecular hydrogen bonds.

Conclusion and Future Work

This guide has detailed the theoretical basis and rigorous experimental protocols for determining the melting and boiling points of **2-Morpholinocyclopentanol**. The structural analysis strongly suggests that this compound will exhibit elevated melting and boiling points due to extensive hydrogen bonding. The provided step-by-step methodologies represent a robust framework for any researcher undertaking the characterization of this, or similar, novel chemical entities. The next logical step for any drug development professional would be to perform these experiments to obtain definitive empirical data, which is the ultimate authority in chemical characterization.

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